

# Technical Guide: Physical Properties of 1,6-Dimethoxyhexane

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## Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

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## Introduction

**1,6-Dimethoxyhexane** (CAS No. 13179-98-1) is a diether of hexane-1,6-diol. It serves as a versatile chemical intermediate and building block in organic synthesis. Its physical properties are critical for its application in various chemical processes, including its use as a solvent or a reactant in the synthesis of more complex molecules. This guide provides a comprehensive overview of the core physical properties of **1,6-dimethoxyhexane**, details generalized experimental protocols for their determination, and presents a logical workflow for these characterizations.

## Core Physical and Chemical Properties

The fundamental properties of **1,6-dimethoxyhexane** are summarized below. These values are essential for handling, process design, and reaction modeling.

Data Presentation: Summary of Physical Properties

Property	Value	Units	Notes / Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	-	[1][2][3]
Molecular Weight	146.23	g/mol	[1][2][3]
Appearance	Colorless to almost colorless clear liquid	-	[1][2]
Boiling Point	182-183	°C	at standard pressure[4]
Density	0.851	g/mL	at 25 °C[4]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.415	-	at 20 °C[4]
Flash Point	69 / 157	°C / °F	[4]
Vapor Pressure	2.11	mmHg	at 25 °C[4]
Melting Point (Calculated)	224.38 (-48.77)	K (°C)	Joback Calculated Property[5]
Purity	>97.0	% (GC)	[1][2]
XLogP3 (Calculated)	1.83960	-	A measure of lipophilicity[4]
Topological Polar Surface Area	18.5	Å <sup>2</sup>	[4]

## Experimental Protocols for Property Determination

The following sections describe generalized, standard laboratory protocols for determining the key physical properties of liquid compounds like **1,6-dimethoxyhexane**.

### Determination of Density

The density of a liquid can be accurately determined using a pycnometer or a graduated cylinder and a precision balance.

- Objective: To measure the mass per unit volume of **1,6-dimethoxyhexane**.

- Apparatus: Pycnometer (or 10 mL graduated cylinder), electronic balance (accurate to  $\pm 0.001$  g), thermometer, and a temperature-controlled water bath.
- Procedure (Pycnometer Method):
  - Clean and thoroughly dry the pycnometer.
  - Weigh the empty pycnometer on the electronic balance and record its mass ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature (e.g., 25 °C) and weigh it again to determine the mass of the water ( $m_{\text{water}}$ ). The volume of the pycnometer ( $V$ ) can be calculated using the known density of water at that temperature.
  - Empty and dry the pycnometer completely.
  - Fill the pycnometer with **1,6-dimethoxyhexane**, ensuring no air bubbles are present.
  - Place the filled pycnometer in a water bath set to the desired temperature (e.g., 25 °C) to allow it to equilibrate.
  - Weigh the pycnometer filled with the sample and record its mass ( $m_2$ ).
  - The mass of the **1,6-dimethoxyhexane** is calculated as ( $m_2 - m_1$ ).
  - The density ( $\rho$ ) is then calculated using the formula:  $\rho = (m_2 - m_1) / V$ .[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory method is the capillary tube method.[\[9\]](#)[\[10\]](#)

- Objective: To determine the temperature at which **1,6-dimethoxyhexane** boils at atmospheric pressure.
- Apparatus: Thiele tube or MelTemp apparatus, thermometer, a small test tube, a capillary tube (sealed at one end), and a heating source (oil bath or heating block).[\[11\]](#)

- Procedure:
  - Attach a small test tube containing 0.5-1 mL of **1,6-dimethoxyhexane** to a thermometer.
  - Place a small capillary tube, with its sealed end facing upwards, inside the test tube submerged in the liquid.
  - Immerse the assembly in an oil bath or place it in a heating apparatus.
  - Heat the apparatus gently and observe the capillary tube.
  - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
  - Stop heating and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.<sup>[9][10]</sup> Record this temperature.

## Determination of Refractive Index

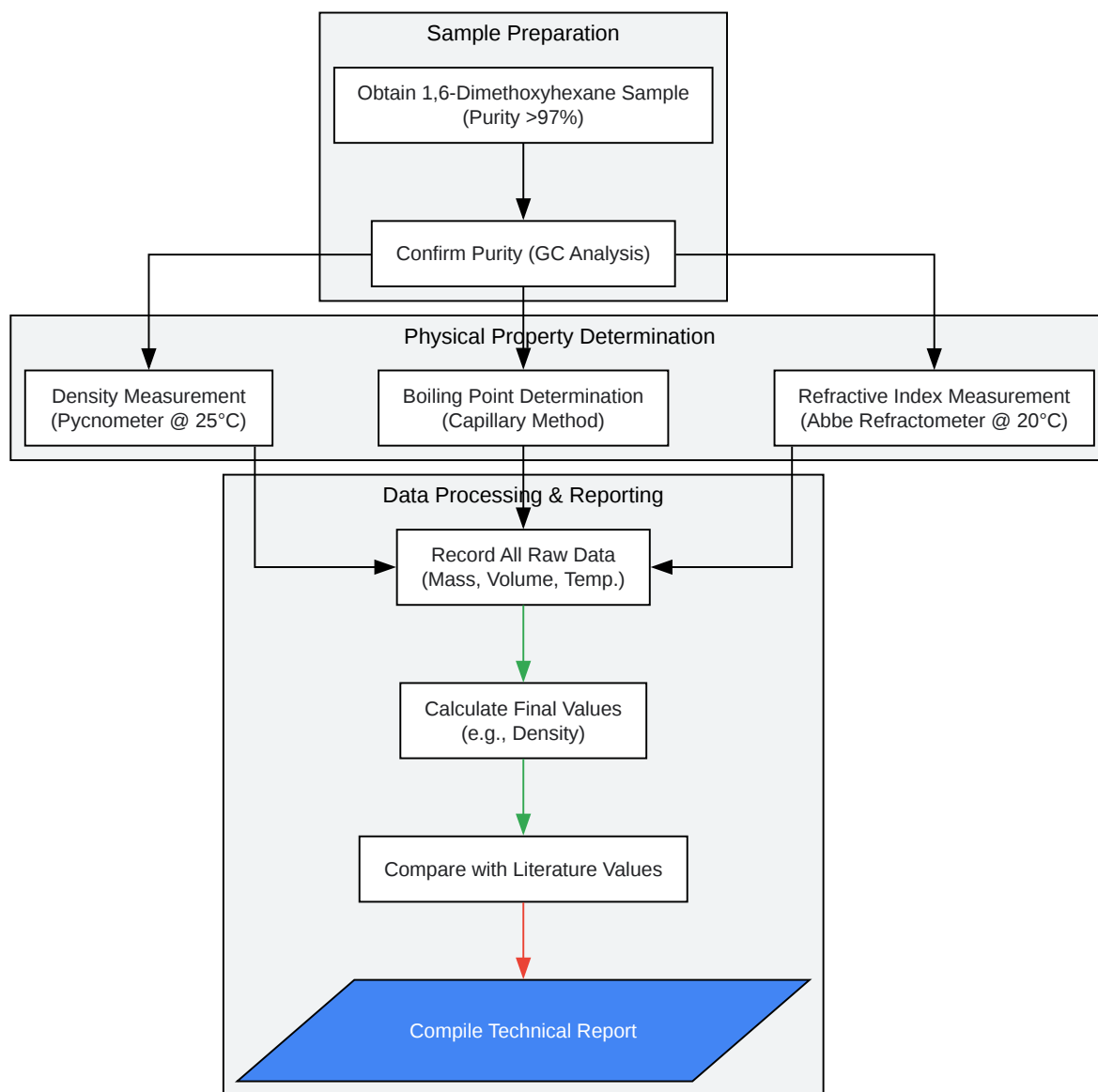
The refractive index is a measure of how light propagates through a substance and is a characteristic property. It is measured using a refractometer.

- Objective: To measure the refractive index of **1,6-dimethoxyhexane**.
- Apparatus: Abbe refractometer, constant temperature circulating bath, light source (typically a sodium lamp, 589 nm), and a dropper.
- Procedure:
  - Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).
  - Ensure the prism surfaces of the refractometer are clean and dry.
  - Connect the refractometer to a circulating water bath set to a constant temperature (e.g., 20 °C).

- Using a clean dropper, place a few drops of **1,6-dimethoxyhexane** onto the lower prism.
- Close the prisms firmly.
- Adjust the instrument until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid sample like **1,6-dimethoxyhexane**.



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Caption: Workflow for Physical Property Characterization.

## Conclusion

This technical guide has detailed the key physical properties of **1,6-dimethoxyhexane**, providing a valuable resource for its safe handling and use in research and development. The outlined experimental protocols offer a standardized approach for the verification of these properties, ensuring data accuracy and reproducibility. The provided workflow visualizes the logical sequence from sample acquisition to final reporting, emphasizing a systematic approach to chemical characterization.

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